

# Application Note: Analysis of $\alpha$ -Fenchene using Gas Chromatography-Mass Spectrometry (GC-MS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *alpha-Fenchene*

Cat. No.: *B1205761*

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## Introduction

**Alpha-fenchene** ( $\alpha$ -fenchene) is a bicyclic monoterpene naturally occurring in the essential oils of various plants.<sup>[1]</sup> With the molecular formula  $C_{10}H_{16}$  and a molecular weight of 136.23 g/mol, its analysis is crucial for quality control in the food, fragrance, and pharmaceutical industries.<sup>[1][2][3]</sup> Gas chromatography-mass spectrometry (GC-MS) is a highly effective analytical technique for the identification and quantification of volatile compounds like  $\alpha$ -fenchene due to its high resolution and sensitivity.<sup>[4][5]</sup> This application note provides a detailed protocol for the analysis of  $\alpha$ -fenchene using GC-MS.

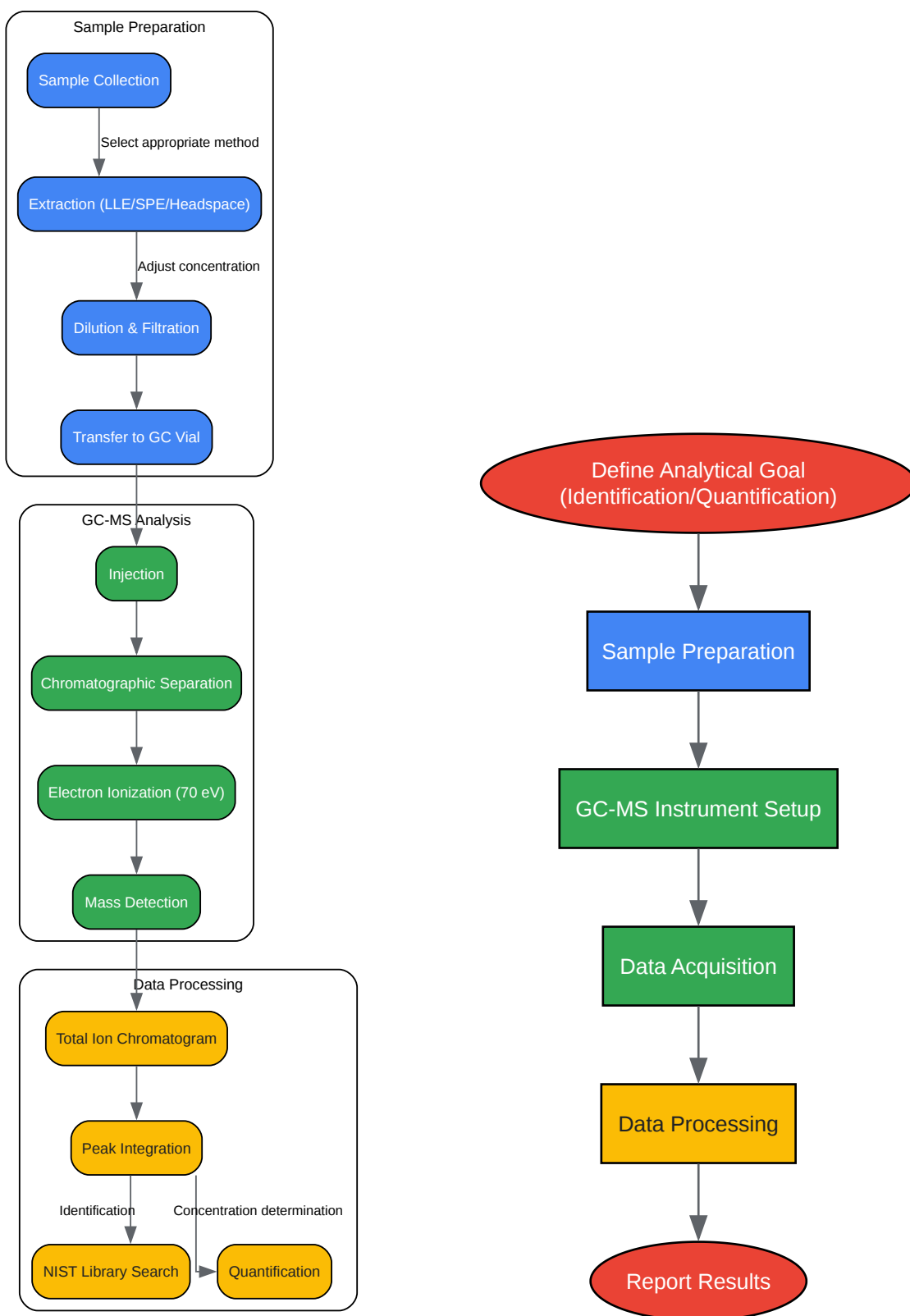
## Quantitative Data Summary

The following table summarizes key quantitative data for the GC-MS analysis of  $\alpha$ -fenchene.

Parameter	Value	Reference
Molecular Formula	C10H16	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	136.23 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
CAS Number	471-84-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Kovats Retention Index (Standard Non-polar Column)	~930 - 965	<a href="#">[6]</a>
Molecular Ion (M+)	m/z 136	<a href="#">[6]</a> <a href="#">[8]</a>
Major Mass Fragments	m/z 93, 95, 121	<a href="#">[9]</a>

## Experimental Workflow

The overall workflow for the GC-MS analysis of  $\alpha$ -fenchene is depicted in the diagram below.



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## References

- 1. alpha-Fenchene (CAS 471-84-1) - High-Purity Reference Standard [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. alpha-Fenchene | lookchem [lookchem.com]
- 4. benchchem.com [benchchem.com]
- 5. longdom.org [longdom.org]
- 6. alpha-Fenchene | C<sub>10</sub>H<sub>16</sub> | CID 28930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. spectrabase.com [spectrabase.com]
- 8. PubChemLite - Alpha-fenchene (C<sub>10</sub>H<sub>16</sub>) [pubchemlite.lcsb.uni.lu]
- 9. researchgate.net [researchgate.net]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)